

An In-Depth Technical Guide to 2-Morpholin-4-yl-2-phenylethylamine

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Compound of Interest

Compound Name: 2-Morpholin-4-yl-2-phenylethylamine

CAS No.: 31466-44-1

Cat. No.: B1274615

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Morpholin-4-yl-2-phenylethylamine** (CAS No. 31466-44-1), a substituted phenethylamine derivative incorporating a morpholine moiety. This document consolidates its fundamental physicochemical properties, explores its structural context within neuropharmacology, presents a representative synthetic approach based on established chemical principles, and discusses its potential applications as a scaffold in medicinal chemistry and drug discovery. While this compound is commercially available as a building block, this guide aims to provide the scientific context necessary for its evaluation and use in a research and development setting.

Core Compound Identification and Properties

2-Morpholin-4-yl-2-phenylethylamine is an organic compound characterized by a central ethylamine chain substituted with both a phenyl group and a morpholine ring at the C2 position. This unique substitution pattern places it within the broad and pharmacologically significant

class of phenethylamines.[1] The incorporation of the morpholine ring, a common heterocycle in medicinal chemistry, enhances its potential for biological interactions.[2][3]

Property	Value	Source(s)
IUPAC Name	2-morpholin-4-yl-2-phenylethanamine	[2]
CAS Number	31466-44-1	[2][4]
Molecular Formula	C ₁₂ H ₁₈ N ₂ O	[2][4][5]
Molecular Weight	206.29 g/mol	[2][3]
Appearance	Viscous Liquid	[2]
Purity	≥ 95% (by NMR, typical)	[2]
SMILES	<chem>C1COCCN1C(CN)C2=CC=CC=C2</chem>	[2]
InChI Key	WSNSRJWLIVDXDI-UHFFFAOYSA-N	[2]

Scientific Context and Potential Pharmacological Significance

The Phenethylamine Scaffold

The 2-phenylethylamine backbone is a foundational structure for a vast array of neuroactive compounds, including endogenous neurotransmitters, stimulants, and psychedelic agents.[6] Its derivatives are known to interact with various components of the central nervous system (CNS). Phenethylamines can regulate monoamine neurotransmission by acting as agonists at trace amine-associated receptors (TAAR1) or by influencing the activity of monoamine transporters for dopamine (DAT), norepinephrine (NET), and serotonin (SERT).[7] The parent compound, phenethylamine, acts as a central nervous system stimulant.[6]

The Morpholine Moiety in Drug Design

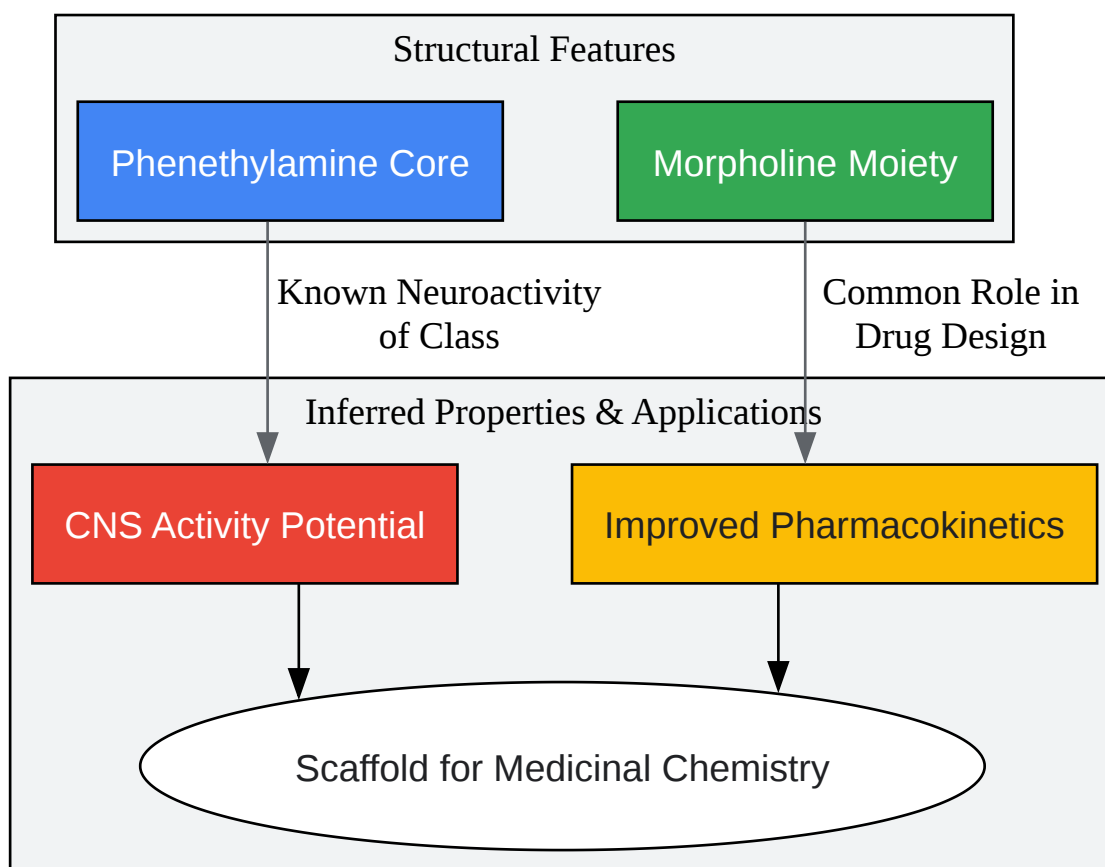
The morpholine ring is a privileged scaffold in medicinal chemistry, frequently incorporated into drug candidates to improve pharmacokinetic properties such as solubility, metabolic stability, and oral bioavailability.[7] Its presence can facilitate hydrogen bonding and provide a rigid conformational constraint. Marketed drugs containing the morpholine heterocycle include the antibiotic Linezolid and the anticancer agent Gefitinib.[7]

Implied Applications of 2-Morpholin-4-yl-2-phenylethylamine

Given its hybrid structure, **2-Morpholin-4-yl-2-phenylethylamine** is primarily utilized as a versatile building block in synthetic and medicinal chemistry.[2][3] Chemical suppliers note its application in research focused on:

- **Pharmaceutical Development:** Serving as a starting material or intermediate for more complex molecules targeting neurological disorders.[2][3]
- **Neurotransmitter Modulation:** Use in the synthesis of novel compounds for studying neurotransmitter systems.[2][3]
- **Biochemical Research:** As a tool for creating probes to investigate enzyme activities and receptor interactions.[3]

The logical relationship between its structural components and potential applications is visualized below.



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Caption: A plausible synthetic pathway to the target compound.

General Experimental Protocol: Reductive Amination

This protocol describes a general procedure for the reductive amination step (C → D in the diagram above), a crucial transformation in amine synthesis. Note: This is a generalized method and requires optimization for specific substrates.

Objective: To couple a ketone with a primary amine in the presence of a reducing agent to form a secondary amine.

Materials:

- Ketone precursor (e.g., 2-Morpholino-1-phenylethan-1-one)
- Primary amine (e.g., Benzylamine)
- Reducing agent (e.g., Sodium triacetoxyborohydride, $\text{NaBH}(\text{OAc})_3$)
- Anhydrous solvent (e.g., Dichloromethane (DCM) or 1,2-Dichloroethane (DCE))
- Acetic acid (optional, as catalyst)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium or sodium sulfate
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: To a flame-dried round-bottom flask under an inert atmosphere (Nitrogen or Argon), add the ketone (1.0 eq) and dissolve in the anhydrous solvent (e.g., DCM).
- Amine Addition: Add the primary amine (1.1 eq) to the solution. If desired, a catalytic amount of acetic acid can be added to facilitate imine formation. Stir the mixture at room temperature for 30-60 minutes.
- Reductant Addition: Carefully add the reducing agent, sodium triacetoxyborohydride (1.5 eq), portion-wise to the stirring solution. The addition may be exothermic.
- Reaction Monitoring: Allow the reaction to stir at room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed (typically 2-24 hours).

- **Workup:** Upon completion, quench the reaction by slowly adding saturated sodium bicarbonate solution. Stir vigorously until gas evolution ceases. Transfer the mixture to a separatory funnel.
- **Extraction:** Separate the organic layer. Extract the aqueous layer twice more with the organic solvent (DCM).
- **Washing and Drying:** Combine the organic layers and wash sequentially with water and then brine. Dry the organic layer over anhydrous magnesium or sodium sulfate.
- **Purification:** Filter off the drying agent and concentrate the filtrate in vacuo using a rotary evaporator. The resulting crude product can be purified by column chromatography on silica gel to yield the desired secondary amine.

Self-Validation: The success of each step is validated through rigorous monitoring. TLC analysis should show the disappearance of the ketone spot and the appearance of a new, more polar amine product spot. Final product identity and purity would be confirmed using ^1H NMR, ^{13}C NMR, and High-Resolution Mass Spectrometry (HRMS).

Summary and Future Directions

2-Morpholin-4-yl-2-phenylethylamine is a commercially available compound whose value lies in its potential as a synthetic intermediate. Its structure combines the neuroactive phenethylamine core with the pharmacokinetically favorable morpholine ring, making it an attractive starting point for the synthesis of novel compounds for CNS-related drug discovery. While detailed pharmacological data on this specific molecule is not prevalent in the public domain, its constituent parts suggest a high potential for biological activity. Future research efforts could focus on the synthesis of a library of derivatives based on this scaffold, followed by systematic screening against a panel of CNS targets, such as G-protein coupled receptors (GPCRs) and neurotransmitter transporters, to elucidate its structure-activity relationships (SAR) and identify potential therapeutic leads.

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